

Isocudraniaxanthone B: A Technical Overview of a Promising Antimalarial Xanthone

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Compound of Interest

Compound Name: *Isocudraniaxanthone B*

Cat. No.: *B15592998*

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CAS Number: 199851-52-0

This technical guide provides an in-depth overview of **Isocudraniaxanthone B**, a natural xanthone with demonstrated antimalarial properties. The information is curated for researchers, scientists, and professionals in drug development, with a focus on its chemical properties, biological activity, and potential mechanisms of action.

Chemical and Physical Properties

Isocudraniaxanthone B is a xanthone derivative isolated from plant sources.^{[1][2]} Its fundamental properties are summarized below.

Property	Value	Source
CAS Number	199851-52-0	N/A
Molecular Formula	C ₁₉ H ₁₈ O ₆	N/A
Molecular Weight	342.34 g/mol	N/A
Synonyms	4-(1,1-Dimethyl-2-propenyl)-1,5,6-trihydroxy-3-methoxy-9H-xanthen-9-one	N/A
Class	Xanthone	[1]
Natural Source	Garcinia vieillardii	[1][2]

Biological Activity: Antimalarial Efficacy

The primary biological activity identified for **Isocudraniaxanthone B** is its effect against the malaria parasite, *Plasmodium falciparum*.

In Vitro Antimalarial Activity

Isocudraniaxanthone B has shown activity against chloroquine-resistant strains of *P. falciparum*. A comparative summary of its efficacy alongside other xanthones isolated from *Calophyllum caldonicum* is presented below.

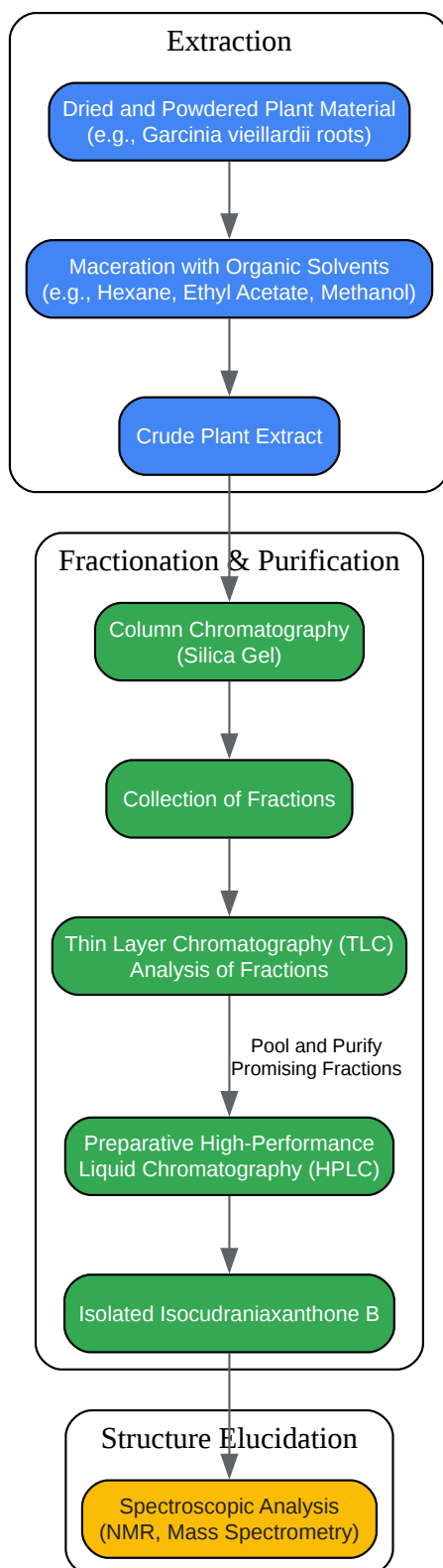
Compound	IC ₅₀ (µg/mL) against <i>P. falciparum</i> (Chloroquine-Resistant Strain)	Source
Isocudraniaxanthone B	3.2	[1]
Caloxanthone C	1.1	[1]
Demethylcalabaxanthone	4.4	[1]
Calothwaitesixanthone	2.9	[1]
Calozeyloxanthone	1.6	[1]
Dombakinaxanthone	2.1	[1]
Macluraxanthone	0.8	[1]
6-Deoxy-γ-mangostin	1.0	[1]
Isocudraniaxanthone A	2.3	[1]
2-Deprenylrheediaxanthone B	3.8	[1]

Experimental Protocols

Detailed experimental protocols for the isolation and biological evaluation of **Isocudraniaxanthone B** are not extensively published. However, based on general methodologies for xanthone isolation and antimalarial testing, the following protocols can be considered representative.

General Protocol for Isolation of Xanthonenes from Plant Material

The following workflow outlines a typical procedure for the extraction and isolation of xanthonenes from plant sources like *Garcinia vieillardii*.

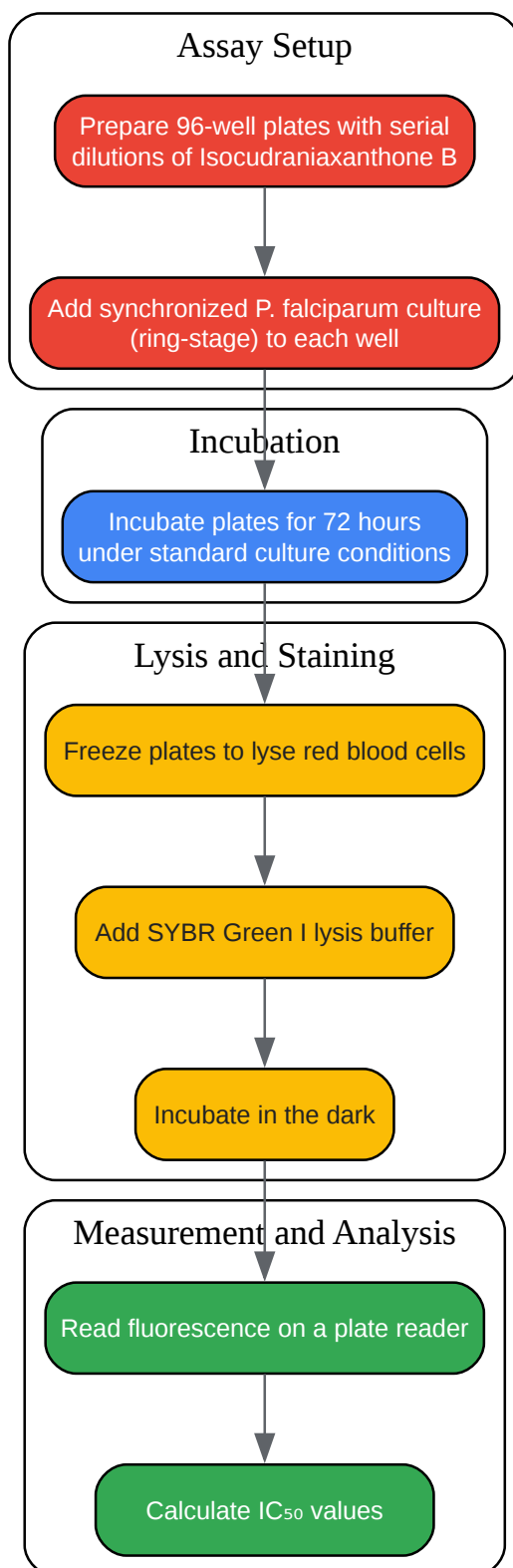


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Caption: General workflow for xanthone isolation.

In Vitro Antimalarial Activity Assay (SYBR Green I-based)

This protocol describes a common method for assessing the in vitro activity of compounds against *P. falciparum*.



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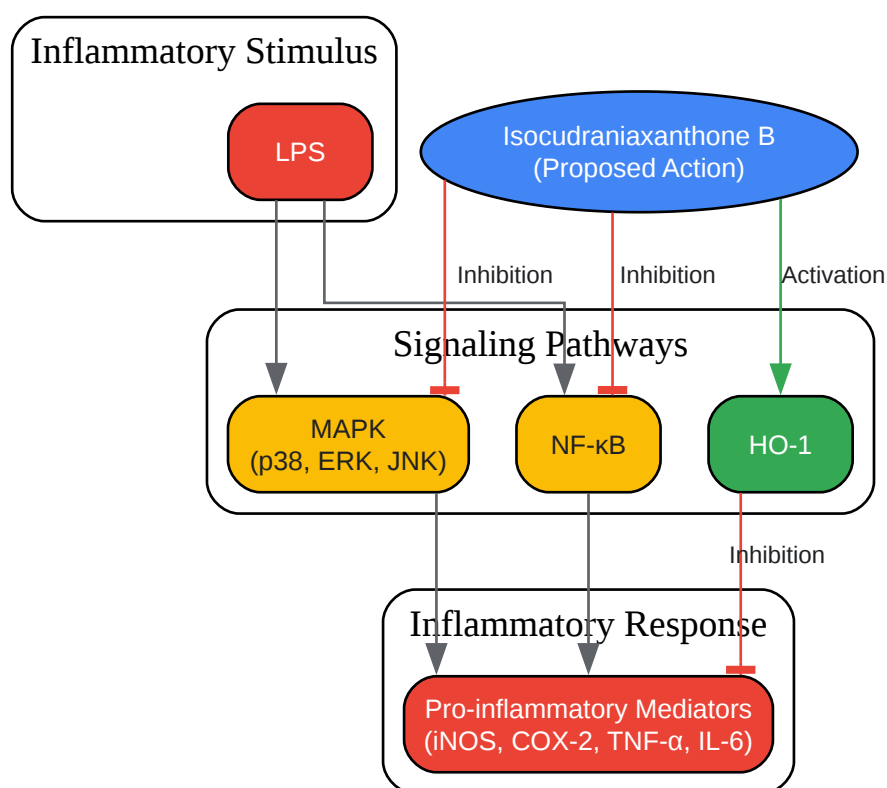
Caption: SYBR Green I antimalarial assay workflow.

Potential Signaling Pathways and Mechanism of Action

While the specific mechanism of action for **Isocudraniaxanthone B** has not been elucidated, research on related xanthenes suggests potential involvement in several key cellular signaling pathways. It is important to note that the following information is based on studies of other xanthone compounds and serves as a potential guide for future research on **Isocudraniaxanthone B**.

Anti-inflammatory Pathways

Xanthenes are known to possess anti-inflammatory properties.[3][4][5] A related compound, 1,6,7-trihydroxy-2-(1,1-dimethyl-2-propenyl)-3-methoxyxanthone (THMX), has been shown to inhibit inflammatory responses in microglia by modulating the NF- κ B and MAPK signaling pathways and activating the HO-1 pathway.[3]

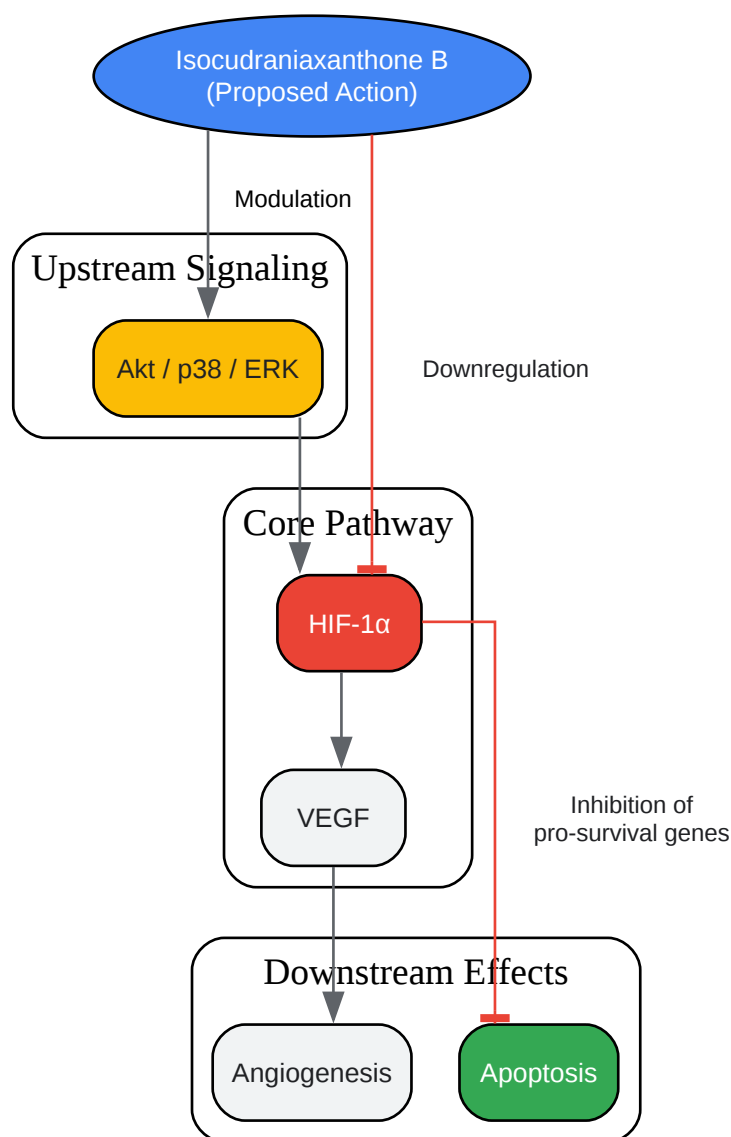


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Caption: Proposed anti-inflammatory signaling pathways.

Anticancer Pathways

Another related xanthone, Isocudraxanthone K, has demonstrated antitumor effects in oral squamous cell carcinoma cells by inhibiting the HIF-1 α signaling pathway, leading to apoptosis. [6] This suggests that **Isocudraniaxanthone B** could potentially have similar effects on cancer cell signaling.



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Caption: Proposed anticancer signaling pathway.

Synthesis

Currently, there is no specific published synthesis protocol for **Isocudraniaxanthone B**. The compound is obtained through isolation from its natural source.

Future Directions

Isocudraniaxanthone B presents a promising scaffold for the development of new antimalarial drugs. Future research should focus on:

- Elucidation of the specific mechanism of action against *P. falciparum*.
- In vivo studies to determine its efficacy and pharmacokinetic profile in animal models.
- Structure-activity relationship (SAR) studies to identify key functional groups for its antimalarial activity and to design more potent analogs.
- Development of a total synthesis route to enable the production of larger quantities for further research and development.
- Investigation of its potential anti-inflammatory and anticancer properties, given the activities of related xanthenes.

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